

# Application Notes & Protocols for the Synthesis of Almasilate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Almasilate

Cat. No.: B1212279

[Get Quote](#)

## Introduction

**Almasilate**, a magnesium aluminosilicate hydrate ( $\text{MgO} \cdot \text{Al}_2\text{O}_3 \cdot 2\text{SiO}_2 \cdot n\text{H}_2\text{O}$ ), is an amorphous, basic compound utilized as a buffering antacid.[1][2][3] It is employed for the symptomatic relief of conditions associated with excess stomach acid, such as peptic ulcers and dyspepsia.[3] Its therapeutic action involves neutralizing gastric acid and potentially forming a protective layer on mucous membranes, which can also adsorb aggressors like pepsin and bile acids.[2][3] The synthesis of **almasilate** is typically achieved through co-precipitation methods involving soluble aluminum, magnesium, and silicate precursors. This document outlines several established protocols for the synthesis of **almasilate**, providing detailed methodologies, quantitative data, and process visualizations for researchers and professionals in drug development.

## Protocol 1: Synthesis via Sodium Aluminosilicate Intermediate

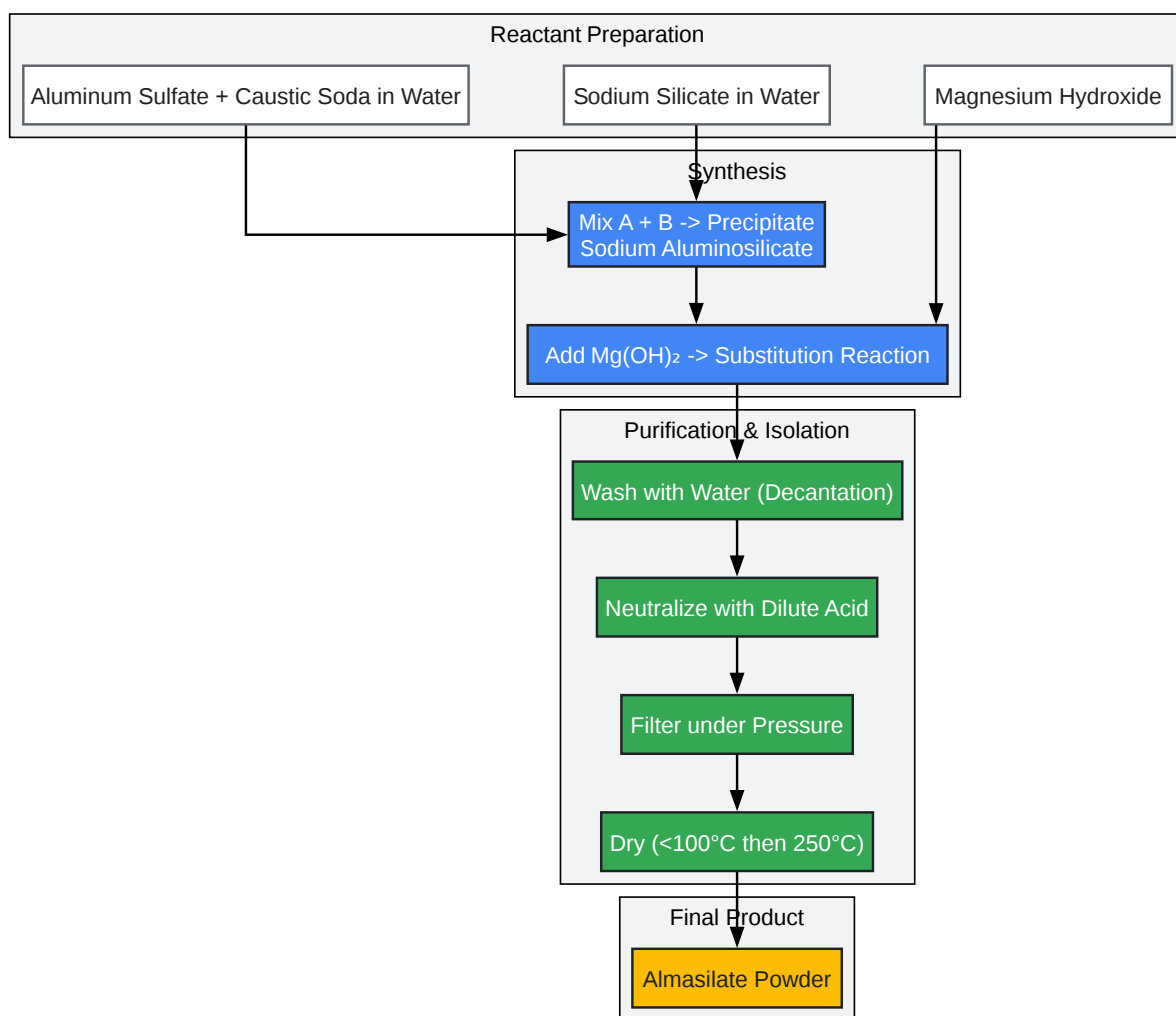
This protocol is based on the reaction of sodium aluminate with sodium silicate to form a sodium aluminosilicate intermediate, which is then reacted with a magnesium salt.[1]

### 1.1 Experimental Protocol

- Preparation of Sodium Aluminate Solution: Dissolve 96 kg of purified aluminum sulfate in 850 kg of water. Gradually add 112 kg of solid caustic soda to this solution to produce sodium aluminate.

- Preparation of Sodium Silicate Solution: Dissolve 80 kg of sodium silicate (containing 37%  $\text{SiO}_2$ ) in 500 kg of water.
- Formation of Sodium Aluminosilicate: Add the sodium silicate solution to the sodium aluminate solution and stir thoroughly to precipitate sodium aluminosilicate. The molar ratio of  $\text{Al}_2\text{O}_3$  to  $\text{SiO}_2$  should be greater than 1:2.[\[1\]](#)
- Substitution Reaction: Add 17 kg of previously prepared magnesium hydroxide to the sodium aluminosilicate slurry to initiate a substitution reaction, forming magnesium aluminosilicate (**almasilate**).
- Purification and Neutralization: Remove the remaining caustic soda by repeated washing with water via decantation. Neutralize any additional caustic soda formed during the reaction by gradually adding a dilute aqueous solution of aluminum sulfate or sulfuric acid.[\[1\]](#)
- Isolation and Drying: Filter the resulting magnesium aluminosilicate under pressure. Dry the powder at a temperature below  $100^\circ\text{C}$ , followed by a final drying step at  $250^\circ\text{C}$ .[\[1\]](#)
- Pulverization: Pulverize the dried product to obtain a fine powder.

## 1.2 Process Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for **Almasilate** synthesis via a sodium aluminosilicate intermediate.

### 1.3 Quantitative Data

Parameter	Value	Reference
Input Reactants		
Aluminum Sulfate	96 kg	[1]
Solid Caustic Soda	112 kg	[1]
Sodium Silicate (37% SiO <sub>2</sub> )	80 kg	[1]
Magnesium Hydroxide	17 kg	[1]
Reaction Conditions		
Al <sub>2</sub> O <sub>3</sub> :SiO <sub>2</sub> Molar Ratio	> 1:2	[1]
Final Drying Temperature	250°C	[1]
Output		
Final Product Yield	82-83 kg	[1]

## Protocol 2: Co-precipitation from Sulfate and Silicate Solutions

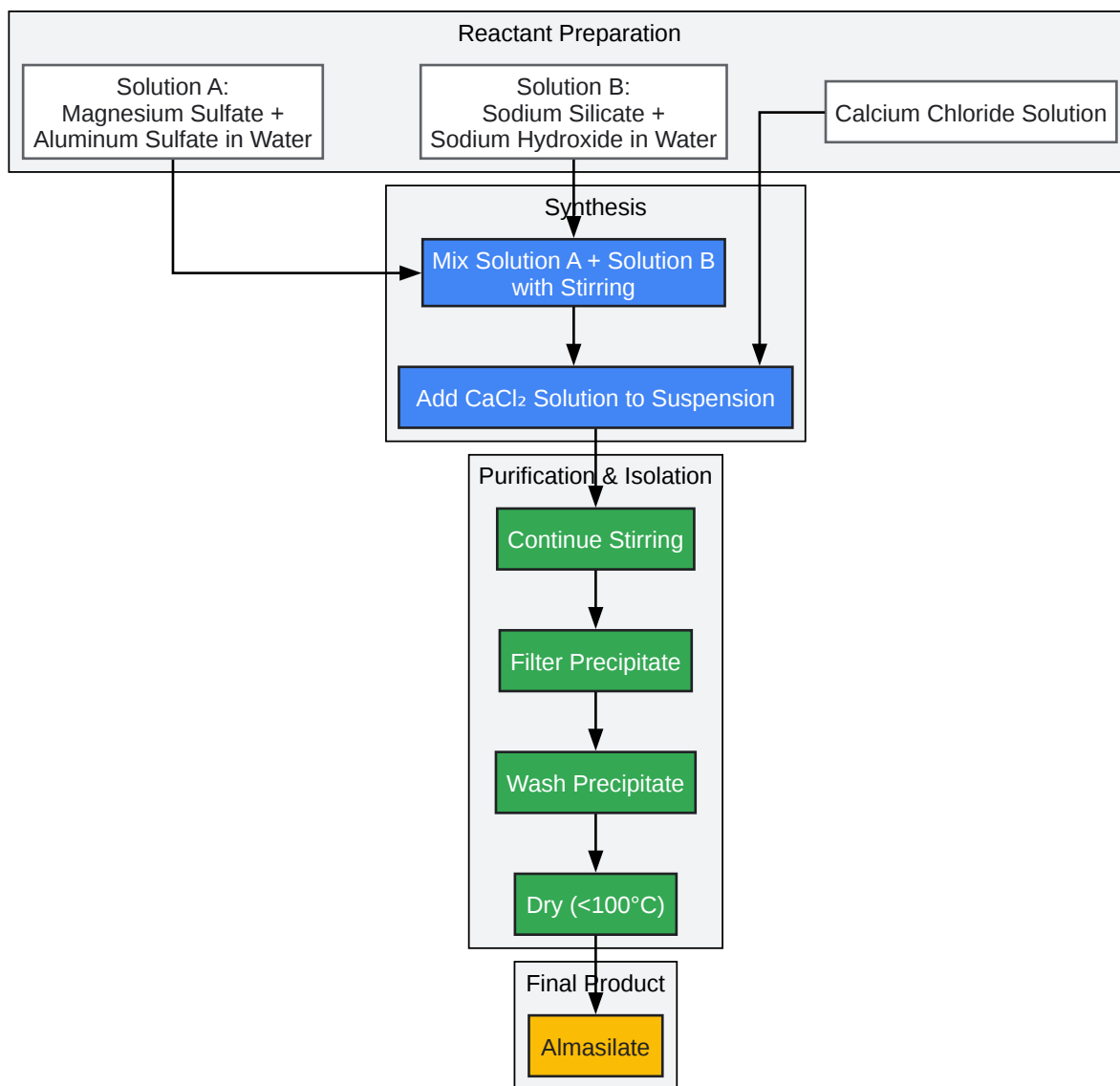
This protocol involves the direct co-precipitation of **almasilate** from a mixed solution of magnesium and aluminum sulfates with a solution of sodium silicate and sodium hydroxide.[4]  
[5]

### 2.1 Experimental Protocol

- Preparation of Solution A: Create an aqueous solution containing appropriate amounts of magnesium sulfate and aluminum sulfate.
- Preparation of Solution B: Create a second aqueous solution containing sodium silicate and sodium hydroxide.
- Co-precipitation: While stirring, introduce Solution B into Solution A.

- Addition of Calcium Chloride: Add an aqueous solution of calcium chloride to the resulting suspension. Alternatively, hard water can be used for the preparation and washing steps.<sup>[4]</sup>
- Stirring: Continue to stir the mixture to ensure complete reaction.
- Isolation and Washing: Harvest the precipitate by filtration and wash it.
- Drying: Dry the obtained precipitate at a temperature below 100°C.

## 2.2 Process Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for **Almasilate** synthesis by co-precipitation from sulfate salts.

## 2.3 Quantitative Data

Parameter	Value (wt. %)	Reference
Final Product Composition		
Silicon Dioxide (SiO <sub>2</sub> )	47 - 57%	[5]
Aluminum Oxide (Al <sub>2</sub> O <sub>3</sub> )	9 - 11%	[5]
Magnesium Oxide (MgO)	3 - 5%	[5]
Calcium Oxide (CaO)	1 - 3%	[5]
Sodium Oxide (Na <sub>2</sub> O)	< 5%	[5]

## Protocol 3: Synthesis from Freshly Produced Silicate Slurries

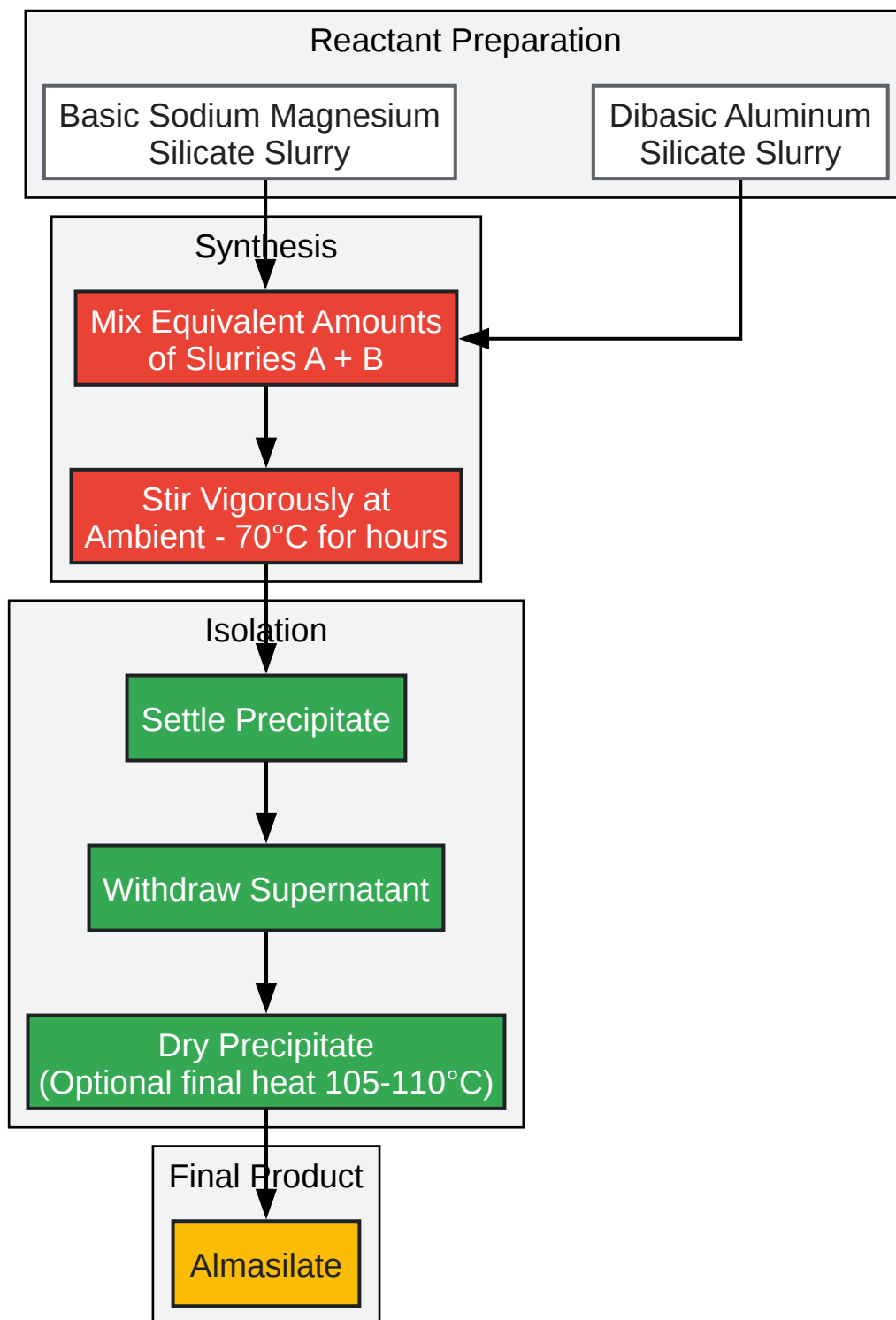
This method involves reacting slurries of freshly prepared basic sodium magnesium silicate and dibasic aluminum silicate.[6]

### 3.1 Experimental Protocol

- **Prepare Basic Sodium Magnesium Silicate Slurry:** This is prepared by reacting aqueous solutions of caustic soda and sodium silicate with an aqueous solution of a water-soluble magnesium salt.
- **Prepare Dibasic Aluminum Silicate Slurry:** This is prepared by reacting an aqueous solution of caustic soda and sodium silicate with an aqueous solution of a water-soluble aluminum salt (e.g., aluminum sulfate).[6]
- **Reaction:** Mix equivalent amounts of the two freshly prepared slurries.
- **Heating and Stirring:** Vigorously stir the combined slurry at a temperature ranging from ambient to approximately 70°C for several hours.
- **Settling and Decantation:** Allow the resulting precipitate to settle. Withdraw the supernatant liquid.

- Drying: Dry the precipitate. A final heating step at 105-110°C can be performed to achieve the final structure.[6]

### 3.2 Process Visualization





[Click to download full resolution via product page](#)

Caption: Workflow for **Almasilate** synthesis from freshly prepared silicate slurries.

### 3.3 Quantitative Data

Parameter	Value	Reference
Reactants	Equivalent amounts of freshly produced slurries	[6]
Reaction Temperature	Ambient to ~70°C	[6]
Reaction Time	Several hours	[6]
Final Heating (Optional)	105 - 110°C	[6]
Final Product Formula	$\text{MgO} \cdot \text{Al}_2\text{O}_3 \cdot 2\text{SiO}_2 \cdot x\text{H}_2\text{O}$	[6]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. US2970889A - Process for the manufacture of magnesium aluminosilicate for medical uses - Google Patents [patents.google.com]
- 2. cphi-online.com [cphi-online.com]
- 3. Almasilate |  $\text{Al}_2\text{H}_2\text{MgO}_9\text{Si}_2$  | CID 131704329 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CH639630A5 - Synthetic magnesium aluminium silicate, process for its manufacture and pharmaceutical compositions comprising it - Google Patents [patents.google.com]
- 5. HU180034B - Process for producing synthetic magnesium-aluminium-silicate and pharmaceutical compositions containing them - Google Patents [patents.google.com]
- 6. US3523764A - Process for the manufacture of magnesium aluminosilicate for medical uses - Google Patents [patents.google.com]

- To cite this document: BenchChem. [Application Notes & Protocols for the Synthesis of Almasilate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212279#almasilate-synthesis-protocols-and-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)